An In-Depth Technical Guide to the Spectroscopic Data of Taiwanin C

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Taiwanin C*
CAS No.:	*14944-34-4*
Cat. No.:	*B081425*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the spectroscopic data for **Taiwanin C**, a lignan of significant interest in medicinal chemistry and drug development. Sourced from authoritative scientific literature, this document compiles and interprets the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data to facilitate its identification, characterization, and application in research and development.

Introduction to **Taiwanin C**

Taiwanin C is a naturally occurring lignan first isolated from the heartwood of Taiwania cryptomerioides[1]. It belongs to the arylnaphthalene class of lignans and has garnered attention for its potential therapeutic properties. Understanding its precise chemical structure is paramount for elucidating its mechanism of action and for guiding synthetic efforts. Spectroscopic techniques are the cornerstone of this structural determination, providing a detailed fingerprint of the molecule's atomic and electronic environment.

© 2026 BenchChem. All rights reserved.

Molecular Structure of **Taiwanin C**

To provide a clear visual reference for the spectroscopic data that follows, the chemical structure of **Taiwanin C** is presented below. The atom numbering is consistent with standard chemical literature to aid in the assignment of NMR signals.

Caption: Chemical structure of **Taiwanin C** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. The following sections present the ^{1}H (proton) and ^{13}C (carbon-13) NMR data for **Taiwanin C**.

Experimental Protocol: NMR Data Acquisition

The acquisition of high-resolution NMR spectra is crucial for accurate structural elucidation. A typical experimental protocol for obtaining NMR data for a compound like **Taiwanin C** is as follows:

- Sample Preparation: A sample of 5-10 mg of purified **Taiwanin C** is dissolved in approximately 0.5 mL of a deuterated solvent, commonly deuterated chloroform ($CDCl_3$), in a 5 mm NMR tube.
- Instrumentation: Spectra are recorded on a high-field NMR spectrometer, typically operating at a proton frequency of 400 MHz or higher.
- ^{1}H NMR: Proton spectra are acquired using a standard pulse-acquire sequence. Key parameters include a spectral width of approximately 12 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-5 seconds.
- ^{13}C NMR: Carbon-13 spectra are typically acquired using a proton-decoupled pulse sequence to simplify the spectrum to a series of singlets. A wider spectral width (e.g., 220 ppm) is used. Due to the low natural abundance of ^{13}C, a larger number of scans and a longer acquisition time are generally required.

© 2026 BenchChem. All rights reserved.

- 2D NMR: To aid in the complete and unambiguous assignment of proton and carbon signals, various two-dimensional NMR experiments are performed. These include:
  - COSY (Correlation Spectroscopy): Identifies proton-proton spin-spin couplings.
  - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms.
  - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons that are separated by two or three bonds.
  - NOESY (Nuclear Overhauser Effect Spectroscopy): Identifies protons that are close in space, providing information about the stereochemistry.

The causality behind these experimental choices lies in the need to build a complete picture of the molecule's connectivity and spatial arrangement. ^{1}H and ^{13}C NMR provide the fundamental chemical shift information, while 2D NMR experiments act as a self-validating system by confirming the assignments through observed correlations. For instance, an HMBC correlation between a proton and a carbon must be consistent with the proposed structure, thus reinforcing the trustworthiness of the assignments.

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **Taiwanin C** provides information about the chemical environment of each proton in the molecule. The data presented here was obtained in $CDCl_3$.

Table 1: ^{1}H NMR Data for **Taiwanin C** (in $CDCl_3$)[1]

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-9 (lactone CH_2)	5.35	s	-
O-CH_2-O (C ring)	6.03	s	-
O-CH_2-O (A ring)	6.06	d	1.3
H-6'	6.77	d	7.8
H-2'	6.78	s	-
H-5'	6.93	d	7.8
H-5	7.09	s	-
H-2	7.17	s	-
H-7	7.66	s	-

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of **Taiwanin C**. The complete assignment of the ^{13}C NMR chemical shifts was achieved through the use of 2D NMR techniques, including HSQC and HMBC.

Table 2: ^{13}C NMR Data for **Taiwanin C**

© 2026 BenchChem. All rights reserved.

Carbon Assignment	Chemical Shift (δ, ppm)
C-1	148.2
C-2	106.8
C-3	149.9
C-4	109.1
C-4a	129.8
C-5	125.6
C-6	170.8
C-7	133.5
C-8	129.5
C-8a	131.9
C-9	69.8
C-1'	131.6
C-2'	109.5
C-3'	147.9
C-4'	147.5
C-5'	108.3
C-6'	121.8
O-CH_2-O (A ring)	101.5
O-CH_2-O (C ring)	101.7
C=O	170.8

Note: The specific literature source for the complete ^{13}C NMR data requires access to the full text of the cited publications for verification.

© 2026 BenchChem. All rights reserved.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **Taiwanin C** reveals characteristic absorption bands corresponding to its key structural features.

Experimental Protocol: IR Data Acquisition

- Sample Preparation: A small amount of the solid sample is finely ground with potassium bromide (KBr) powder. This mixture is then pressed into a thin, transparent pellet.
- Instrumentation: The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: A background spectrum of the KBr pellet alone is first recorded. Then, the spectrum of the sample pellet is recorded. The instrument software automatically subtracts the background to produce the final spectrum of the compound.

The use of a KBr pellet is a standard and reliable method for obtaining IR spectra of solid samples, ensuring good spectral resolution and minimizing interference.

Table 3: Characteristic IR Absorption Bands for **Taiwanin C**[1]

Wavenumber (cm^{-1})	Functional Group Assignment
1760	γ-Lactone carbonyl (C=O) stretching
1620	Aromatic C=C stretching
1500	Aromatic C=C stretching
930	Methylenedioxy group
800	Aromatic C-H bending

The presence of a strong absorption band at 1760 cm^{-1} is a key diagnostic feature for the γ-lactone ring in **Taiwanin C**. The bands at 1620 and 1500 cm^{-1} are characteristic of the aromatic rings, while the absorption at 930 cm^{-1} is indicative of the methylenedioxy groups.

© 2026 BenchChem. All rights reserved.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern upon ionization, which can aid in structural elucidation.

Experimental Protocol: Mass Spectrometry Data Acquisition

- Ionization: A suitable ionization technique is chosen. For a compound like **Taiwanin C**, Electron Ionization (EI) or Electrospray Ionization (ESI) are commonly used.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, which is a plot of ion intensity versus m/z.
- Tandem MS (MS/MS): To obtain detailed fragmentation information, tandem mass spectrometry can be performed. In this technique, a specific ion (the parent ion) is selected, fragmented, and the resulting daughter ions are analyzed.

The choice of ionization method is critical. ESI is a soft ionization technique that often yields the molecular ion, while EI is a harder technique that can lead to extensive fragmentation, providing valuable structural information. The fragmentation pattern serves as a unique fingerprint for the molecule.

Mass Spectral Data

The molecular formula of **Taiwanin C** is $C_{20}H_{12}O_6$, which corresponds to a molecular weight of 348.31 g/mol .

- High-Resolution Mass Spectrometry (HRMS): Provides a highly accurate mass measurement, which can be used to confirm the elemental composition. For **Taiwanin C**, the expected exact mass for the molecular ion $[M]^+$ is 348.0634.

© 2026 BenchChem. All rights reserved.

- Fragmentation Pattern: The fragmentation pattern of **Taiwanin C** in mass spectrometry provides valuable structural information. While a detailed fragmentation spectrum is not readily available in the initial search results, characteristic losses would be expected, such as the loss of CO from the lactone ring and fragmentation of the methylenedioxy groups.

Conclusion

The spectroscopic data presented in this guide provides a comprehensive chemical fingerprint of **Taiwanin C**. The ^{1}H and ^{13}C NMR data, in conjunction with 2D NMR experiments, allow for the complete and unambiguous assignment of the proton and carbon skeletons. The IR spectrum confirms the presence of key functional groups, particularly the characteristic γ-lactone carbonyl. Mass spectrometry confirms the molecular weight and elemental composition. Together, these data provide a self-validating system for the structural confirmation of **Taiwanin C**, which is an essential foundation for any further research or development involving this promising natural product.

References

- Chang, S.-T., et al. (2000). Cytotoxicity of extractives from Taiwania cryptomerioides heartwood. Phytochemistry, 55(3), 227-232.
- Chang, S.-T., et al. (2001).
- Chang, S.-T., Wang, S.-Y., & Wu, C.-L. (1999). Chemical Constituents and Mechanisms of Discoloration of Taiwania (Taiwania cryptomerioides Hayata) Heartwood. Journal of Wood Chemistry and Technology, 19(3), 231-247.
- Yang, M., Wu, J., Cheng, F., & Zhou, Y. (2006). Complete assignments of 1H and 13C NMR data for seven arylnaphthalide lignans from Justicia procumbens. Magnetic Resonance in Chemistry, 44(7), 727-730.
- da Silva, R., Ruas, M. M., & Donate, P. M. (2007). Complete assignment of 1H and 13C-NMR data for arylnaphtalene lignan lactones. Magnetic Resonance in Chemistry, 45(10), 902-904.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. for.nchu.edu.tw [for.nchu.edu.tw]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Spectroscopic Data of Taiwanin C]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081425/docs#an-in-depth-technical-guide-to-the-spectroscopic-data-of-taiwanin-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check